

In-Depth Technical Guide: Theoretical Mass of Acetone 2,4-Dinitrophenylhydrazone-d3

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Compound of Interest

Compound Name: Acetone 2,4-Dinitrophenylhydrazone-d3

Cat. No.: B1147573

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed analysis of the theoretical mass of the deuterated form of Acetone 2,4-Dinitrophenylhydrazone (Acetone-d3 2,4-DNPH). The inclusion of deuterium isotopes is a critical technique in various analytical and metabolic studies. Understanding the precise theoretical mass is fundamental for mass spectrometry analysis, metabolic fate studies, and as a standard in quantitative assays.

Molecular Structure and Isotopic Labeling

Acetone 2,4-Dinitrophenylhydrazone is a derivative of acetone formed by its reaction with 2,4-dinitrophenylhydrazine. The deuterated isotopologue, **Acetone 2,4-Dinitrophenylhydrazone-d3**, is specifically labeled with three deuterium atoms.

The molecular formula for the non-labeled compound is $C_9H_{10}N_4O_4$.^{[1][2][3]} For the deuterated version, three hydrogen atoms are substituted with deuterium, resulting in the molecular formula $C_9H_7D_3N_4O_4$.^[4]

Calculation of Theoretical Mass

The theoretical mass is calculated by summing the atomic masses of the most common isotopes of the constituent elements. For this calculation, the monoisotopic masses of carbon (^{12}C), hydrogen (1H), deuterium (2H or D), nitrogen (^{14}N), and oxygen (^{16}O) are utilized.

Experimental Protocols: Determining Theoretical Mass

The determination of the theoretical mass is a computational process based on the molecular formula and the precise atomic masses of the constituent isotopes.

- **Identify the Molecular Formula:** The first step is to ascertain the correct molecular formula for the molecule of interest. For **Acetone 2,4-Dinitrophenylhydrazone-d3**, this is $C_9H_7D_3N_4O_4$.
- **Obtain Standard Atomic Masses:** The standard atomic weights of the elements are required. For high-resolution mass spectrometry, the masses of the most abundant isotopes are used.
 - Carbon (C): ~ 12.011 u
 - Hydrogen (H): ~ 1.008 u[5][6]
 - Deuterium (D): ~ 2.014 u
 - Nitrogen (N): ~ 14.007 u[7][8]
 - Oxygen (O): ~ 15.999 u[9][10]
- **Calculate Total Mass:** The theoretical mass is the sum of the masses of all atoms in the molecule.
 - Theoretical Mass = $(9 \times \text{Atomic Mass of C}) + (7 \times \text{Atomic Mass of H}) + (3 \times \text{Atomic Mass of D}) + (4 \times \text{Atomic Mass of N}) + (4 \times \text{Atomic Mass of O})$

Data Presentation: Comparative Molecular Weights

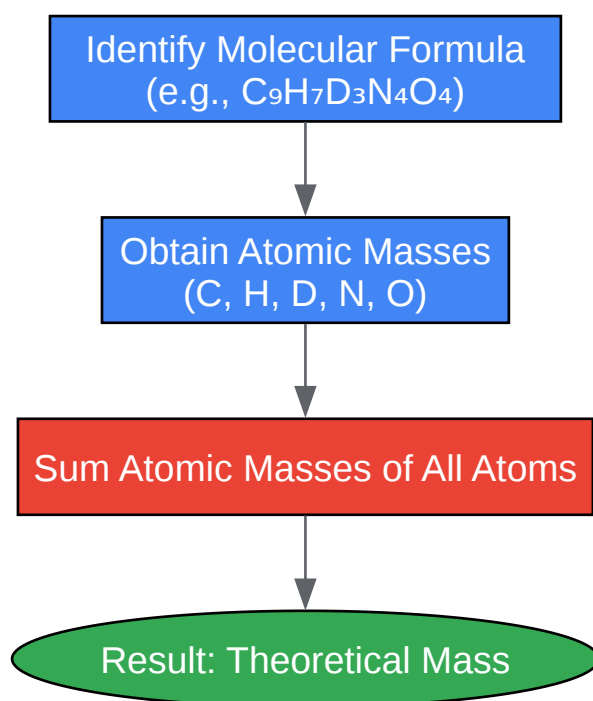
The following table summarizes the molecular formulas and calculated theoretical masses for both the standard and the deuterated Acetone 2,4-Dinitrophenylhydrazone.

| Compound | Molecular Formula | Theoretical Mass (Da) |
|---------------------------------------|-------------------|-----------------------|
| Acetone 2,4-Dinitrophenylhydrazone | $C_9H_{10}N_4O_4$ | 238.20 |
| Acetone 2,4-Dinitrophenylhydrazone-d3 | $C_9H_7D_3N_4O_4$ | 241.22[4] |

Workflow for Theoretical Mass Calculation

The process of determining the theoretical mass can be visualized as a straightforward workflow.

Workflow for Theoretical Mass Determination



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Caption: A diagram illustrating the sequential process for calculating the theoretical mass of a molecule.

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